

Application Notes and Protocols for JHU395: Handling, Storage, and Stability Assessment

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Compound of Interest

Compound Name: JHU395
CAS No.: 2079938-92-2
Cat. No.: B608190

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Introduction

JHU395 is a novel, orally bioavailable prodrug of the glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON).[1][2][3] As a key research compound in the investigation of metabolic pathways in oncology and neuroscience, the integrity and stability of **JHU395** powder are paramount for reproducible and reliable experimental outcomes.[4][5] This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the best practices for the handling, storage, and stability assessment of **JHU395**.

The diazo functional group within **JHU395** necessitates specific handling precautions due to the potential for instability, particularly when exposed to light, heat, or acidic conditions.[6][7] These application notes are designed to provide a framework for maintaining the compound's integrity from receipt to experimental use.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **JHU395** is essential for its proper handling and storage.

Property	Value	Source
Chemical Name	Isopropyl 6-diazo-5-oxo-2-(((phenyl(pivaloyloxy)methoxy)carbonyl)amino)hexanoate	[4][5]
Molecular Formula	C ₂₂ H ₂₉ N ₃ O ₇	MedchemExpress
Molecular Weight	447.48 g/mol	[8]
Appearance	Viscous Liquid	MedchemExpress
Solubility	Soluble in DMSO (≥ 100 mg/mL)	[1][8]

Safety, Handling, and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **JHU395** is not publicly available, the presence of the diazo group warrants caution. Diazo compounds are known to be potentially toxic and, in some cases, explosive, especially with exposure to heat or shock.[7][9] Therefore, stringent safety protocols are essential.

2.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Nitrile or latex gloves should be worn at all times. Change gloves immediately if they become contaminated.
- Body Protection: A laboratory coat is required.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a dust mask is recommended to avoid inhalation.[6]

2.2. Handling Procedures

- All handling of **JHU395** powder should be performed in a well-ventilated chemical fume hood.

- Avoid the generation of dust.[6][10]
- Keep the compound away from heat, light, and sources of ignition.[6]
- Avoid contact with strong oxidizing agents and alkalis, as these may cause exothermic reactions.[6]
- In case of a spill, carefully collect the material and transfer it to a designated chemical waste container.

2.3. Waste Disposal

Dispose of **JHU395** waste in accordance with local, state, and federal regulations. Traces of diazo compounds can be quenched by the addition of acetic acid.[7]

Storage and Stability

Proper storage is critical to prevent the degradation of **JHU395** and ensure its long-term stability.

3.1. Storage of Solid **JHU395**

The following storage conditions are recommended for the solid (viscous liquid) form of **JHU395**:

Temperature	Duration	Notes
-20°C	Up to 3 years	Recommended for long-term storage.
4°C	Up to 2 years	Suitable for shorter-term storage.

For optimal stability, store **JHU395** in a tightly sealed container, protected from light and moisture.

3.2. Storage of **JHU395** in Solution

Stock solutions of **JHU395** are typically prepared in anhydrous dimethyl sulfoxide (DMSO).[4]
[8]

Temperature	Duration	Notes
-80°C	Up to 6 months	Preferred for long-term storage of solutions.
-20°C	Up to 1 month	Suitable for short-term storage.

It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can accelerate degradation.

Experimental Protocols for Stability Assessment

To ensure the quality of **JHU395** for experimental use, it is recommended to periodically assess its stability, especially for older batches or material that may have been exposed to suboptimal conditions.

4.1. Visual Inspection

A simple yet effective initial assessment is a visual inspection of the **JHU395** powder. Any change in color or consistency from the initial state should be noted and may indicate degradation.

4.2. Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method can separate the intact **JHU395** from its potential degradation products, allowing for accurate quantification of the parent compound.

4.2.1. Principle

This protocol utilizes reversed-phase HPLC with UV detection to assess the purity of **JHU395**. A gradient elution is employed to ensure the separation of compounds with a range of polarities.

4.2.2. Materials

- **JHU395** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA)
- C18 reversed-phase HPLC column (e.g., 4.6 x 150 mm, 5 μ m)
- HPLC system with a UV detector

4.2.3. Protocol

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of **JHU395** in DMSO.
 - Dilute the stock solution to a final concentration of 50 μ g/mL with a 50:50 mixture of Mobile Phase A and Mobile Phase B.
- HPLC Conditions:
 - Column: C18 reversed-phase, 4.6 x 150 mm, 5 μ m
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 30°C
 - Detection Wavelength: 254 nm

- Gradient Program:

Time (min)	% Mobile Phase B
0	40
20	95
25	95
26	40

| 30 | 40 |

- Data Analysis:
 - Integrate the peak corresponding to **JHU395**.
 - Calculate the purity of the sample by dividing the peak area of **JHU395** by the total peak area of all components in the chromatogram.
 - A decrease in the purity of **JHU395** over time indicates degradation.

4.3. ¹H NMR Spectroscopy for Structural Integrity

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for confirming the structural integrity of **JHU395**.[\[11\]](#)[\[12\]](#)

4.3.1. Principle

This protocol uses ¹H NMR to obtain a spectrum of the **JHU395** sample. This spectrum can be compared to a reference spectrum of a known pure sample to identify any structural changes or the presence of impurities.

4.3.2. Materials

- **JHU395** sample
- Deuterated dimethyl sulfoxide (DMSO-d₆)

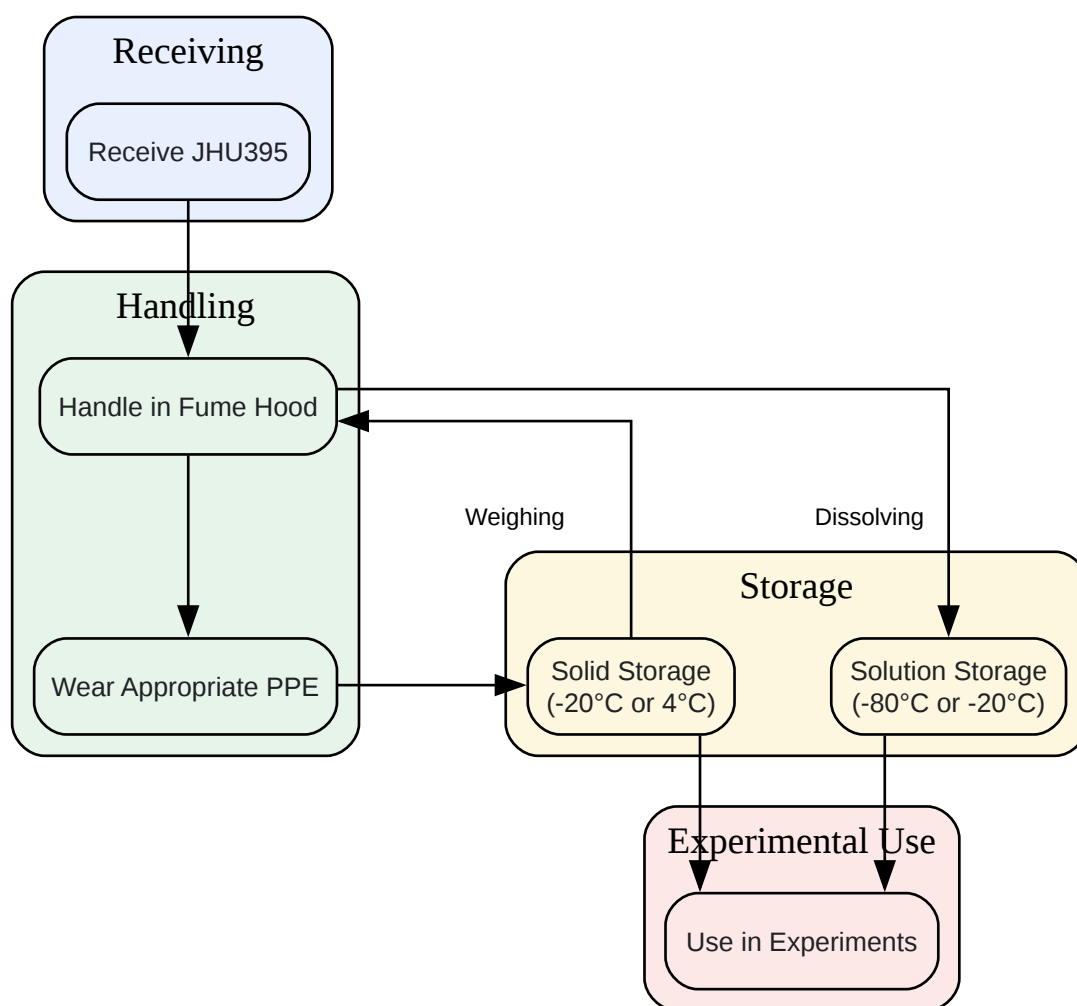
- NMR spectrometer

4.3.3. Protocol

- Sample Preparation:
 - Dissolve approximately 5-10 mg of **JHU395** in 0.6 mL of DMSO-d₆.
- NMR Acquisition:
 - Acquire a ¹H NMR spectrum according to the instrument's standard operating procedures.
- Data Analysis:
 - Compare the obtained spectrum with a reference spectrum of pure **JHU395**.
 - Pay close attention to the chemical shifts and integration of key protons, such as those in the pivaloyloxy and isopropyl groups.
 - The appearance of new signals or changes in the relative integrations of existing signals can indicate the presence of degradation products.

Visualization of Workflows

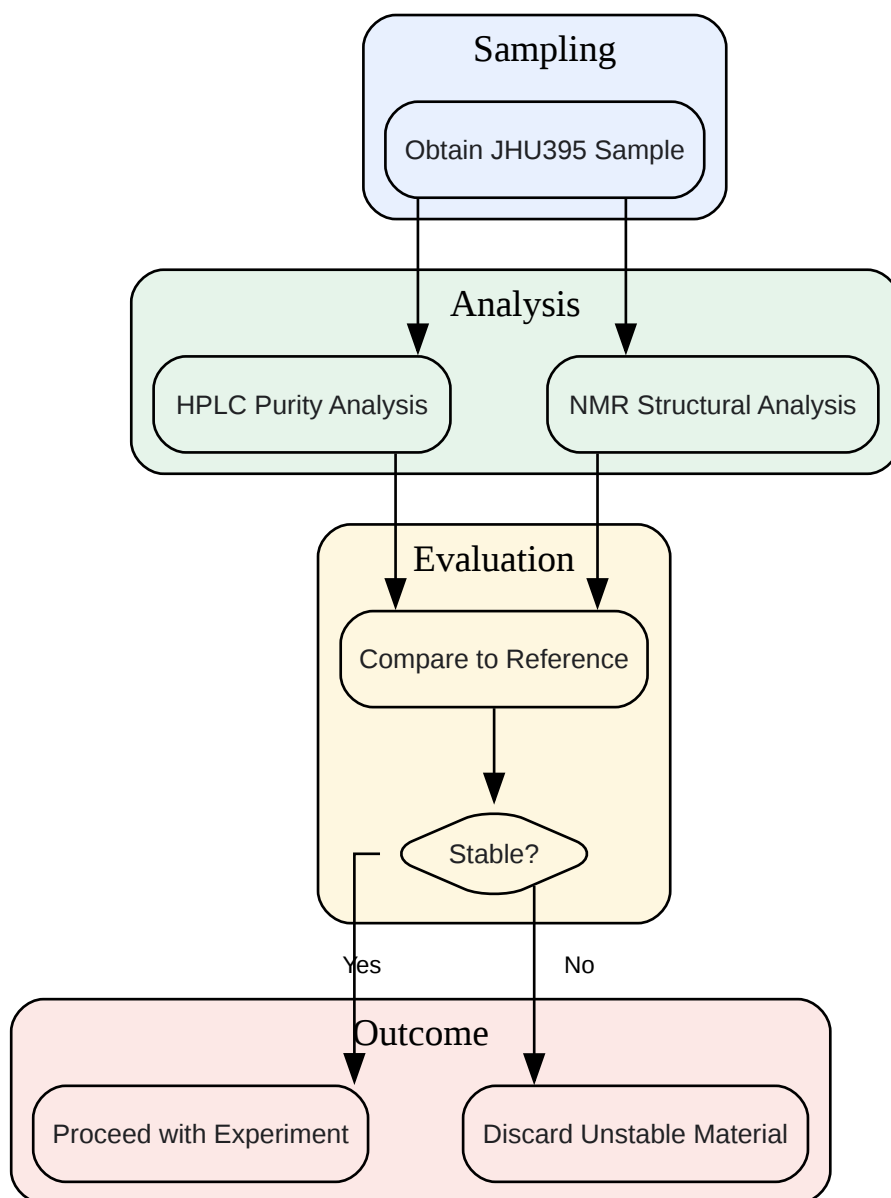
5.1. **JHU395** Handling and Storage Workflow



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Caption: Workflow for the safe handling and proper storage of **JHU395**.

5.2. **JHU395** Stability Assessment Workflow



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Caption: Workflow for assessing the stability of **JHU395** using HPLC and NMR.

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